

Phenothrin: A Technical Guide to its Solubility and Stability in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **phenothrin** in various organic solvents. The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data, detailed experimental methodologies, and visual representations of key processes to facilitate a deeper understanding of **phenothrin**'s chemical behavior.

Quantitative Solubility Data

Phenothrin, a synthetic pyrethroid insecticide, exhibits high solubility in a wide range of organic solvents. This property is critical for its formulation and application in various pest control products. The following table summarizes the available quantitative and qualitative solubility data for **phenothrin** in different organic solvents.



Organic Solvent	Solubility	Temperature (°C)
Acetone	>1 kg/kg	25
>50%	Not Specified	
Highly Soluble	Room Temperature	_
Xylene	>1 kg/kg	<u> </u>
>50%	Not Specified	
Soluble	Not Specified	_
Hexane	>1 kg/kg	<u> </u>
>4.96 g/mL	25	
>50%	Not Specified	_
Methanol	>1 kg/kg	<u> </u>
>5.0 g/mL	25	
Highly Soluble	Room Temperature	_
Ethanol	>50%	Not Specified
Isopropanol	Highly Soluble	Room Temperature
Diethyl Ether	Highly Soluble	Room Temperature
Chloroform	>50%	Not Specified
Highly Soluble	Room Temperature	
Acetonitrile	Highly Soluble	Room Temperature
Dimethylformamide	Highly Soluble	Room Temperature
Kerosene	>50% (refined)	Not Specified
Highly Soluble	Room Temperature	
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Not Specified
Ethyl Cellosolve	Highly Soluble	Room Temperature



o-Cresol	Unstable	Not Specified
alpha-Methylnaphthalene	Highly Soluble	Room Temperature
Cyclohexane	Highly Soluble	Room Temperature

Stability Profile in Organic Solvents

The stability of **phenothrin** is influenced by factors such as the nature of the solvent, temperature, and exposure to light. Generally, **phenothrin** is stable in neutral and weakly acidic conditions but is susceptible to degradation in alkaline media.[1][2] It is also unstable to light, undergoing photodegradation.[1]

The following table presents available data on the stability of **phenothrin**, including storage conditions and degradation information.

Condition	Stability Data
Storage in Solvent	Stable for 6 months at -80°C
Stable for 1 month at -20°C	
Pure Form Storage	Stable for 3 years at -20°C
Stable for 2 years at 4°C	
General Stability	Fairly stable in air.
Unstable in alkaline media.	
Unstable to light.	
Solvent-Specific Stability	Stable in most organic solvents.
Reported as unstable in methanol, ethyl cellosolve, o-cresol, and dimethylsulfoxide.	
On Stored Grains (in the dark)	Remains almost intact for up to 12 months.

Experimental Protocols



Accurate determination of solubility and stability is paramount for the effective formulation and use of **phenothrin**. The following are detailed methodologies for key experiments.

Protocol for Determining Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the solubility of **phenothrin** in an organic solvent using the shake-flask method followed by quantification using High-Performance Liquid Chromatography (HPLC).

- · Preparation of Saturated Solution:
 - Add an excess amount of **phenothrin** to a known volume of the selected organic solvent in a glass flask with a stopper.
 - Seal the flask to prevent solvent evaporation.
 - Agitate the flask at a constant temperature (e.g., 25°C) using a mechanical shaker for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation:
 - After agitation, allow the flask to stand undisturbed to let undissolved particles settle.
 - Carefully withdraw an aliquot of the supernatant using a glass syringe.
 - Filter the aliquot through a solvent-resistant syringe filter (e.g., 0.45 μm PTFE) to remove any remaining undissolved solid.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **phenothrin** of known concentrations in the same organic solvent.
 - Inject the filtered supernatant and the standard solutions into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector.



- Develop a calibration curve by plotting the peak area of the standards against their concentrations.
- Determine the concentration of **phenothrin** in the filtered supernatant by comparing its peak area to the calibration curve.
- The determined concentration represents the solubility of **phenothrin** in that solvent at the specified temperature.

Protocol for Assessing Stability

This protocol describes a method to assess the stability of **phenothrin** in an organic solvent over time using Gas Chromatography-Mass Spectrometry (GC-MS).

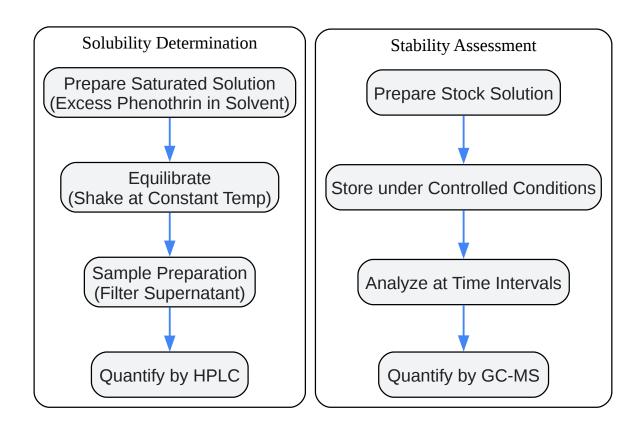
- Preparation of Stock Solution:
 - Prepare a stock solution of **phenothrin** of a known concentration in the organic solvent of interest.
- Storage Conditions:
 - Divide the stock solution into several amber glass vials to protect from light.
 - Store the vials under controlled conditions (e.g., specific temperature, in the dark).
- Time-Point Analysis:
 - At predetermined time intervals (e.g., 0, 7, 14, 30, 60, and 90 days), retrieve a vial for analysis.
 - If necessary, dilute the sample to a suitable concentration for GC-MS analysis.
- Quantification by GC-MS:
 - Inject the samples into a GC-MS system.
 - The gas chromatograph separates the components of the sample, and the mass spectrometer identifies and quantifies phenothrin and any potential degradation products.



- Monitor the concentration of **phenothrin** at each time point.
- Data Analysis:
 - Plot the concentration of **phenothrin** as a function of time.
 - Calculate the degradation rate and, if applicable, the half-life (t½) of **phenothrin** in the solvent under the specified storage conditions.

Visualizing Key Processes

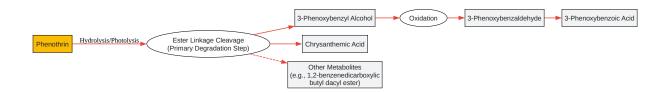
To better illustrate the experimental and chemical processes, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflows for solubility and stability determination.





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Caption: Proposed degradation pathway of phenothrin.

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References

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- 2. Phenothrin, d- (EHC 96, 1990) [inchem.org]
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